

# Using 2,4-Dinitro-1-naphthol as a pH indicator in titrations

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,4-Dinitro-1-naphthol

Cat. No.: B147749

[Get Quote](#)

## Application Notes: 2,4-Dinitro-1-naphthol as a pH Indicator

### Introduction

**2,4-Dinitro-1-naphthol**, also known by its common name Martius Yellow, is a synthetic organic compound that serves as a valuable acid-base indicator for titrations.<sup>[1][2]</sup> Its distinct color change over a specific and narrow pH range makes it particularly suitable for certain types of acid-base titrations where the equivalence point is expected in the acidic region. These application notes provide detailed information on the properties, applications, and protocols for the effective use of **2,4-Dinitro-1-naphthol** as a pH indicator in a laboratory setting.

### Physicochemical Properties and Mechanism of Action

**2,4-Dinitro-1-naphthol** is a crystalline powder, typically appearing as brownish-yellow.<sup>[1]</sup> As a weak acid, its dissociation in an aqueous solution is responsible for its function as a pH indicator. The equilibrium between the protonated (acidic) and deprotonated (basic) forms of the molecule shifts with changes in the hydrogen ion concentration (pH) of the solution. This shift is accompanied by a distinct color change, which allows for the visual determination of the titration's endpoint.

The acidic, protonated form of **2,4-Dinitro-1-naphthol** is colorless, while its conjugate base, the deprotonated form, is yellow.<sup>[3]</sup> The transition between these two forms occurs over a pH range of 2.0 to 3.2.<sup>[3]</sup> The pKa value for **2,4-Dinitro-1-naphthol** is approximately 2.12. This

low pKa value indicates that it is a relatively strong weak acid, and its color change occurs in a highly acidic environment.

## Applications in Titrimetry

The acidic transition range of **2,4-Dinitro-1-naphthol** makes it an ideal indicator for the titration of weak bases with strong acids. In such titrations, the salt formed at the equivalence point hydrolyzes to produce an acidic solution. Therefore, an indicator that changes color in the acidic pH range is required for accurate endpoint determination.

Suitable Titrations:

- Titration of a weak base with a strong acid: For example, the titration of ammonia ( $\text{NH}_3$ ) or sodium carbonate ( $\text{Na}_2\text{CO}_3$ ) with hydrochloric acid ( $\text{HCl}$ ). The equivalence point for these titrations lies in the acidic pH range, which aligns well with the transition range of **2,4-Dinitro-1-naphthol**.

Unsuitable Titrations:

- Titration of a strong acid with a strong base: The equivalence point is at pH 7.
- Titration of a weak acid with a strong base: The equivalence point is in the basic pH range.
- Titration of a weak acid with a weak base: The change in pH at the equivalence point is not sharp enough for a visual indicator.

## Advantages and Limitations

Advantages:

- Sharp Color Change: The transition from colorless to yellow is distinct and easy to observe.
- Suitability for Specific Titrations: Its acidic transition range is well-suited for titrations of weak bases with strong acids, a common analytical procedure.
- Narrow pH Range: The narrow transition range can lead to more precise endpoint detection.

Limitations:

- **Limited Applicability:** Its use is restricted to titrations with an acidic equivalence point.
- **Potential for Interference:** In highly colored solutions, the color change of the indicator may be masked.

## Quantitative Data Summary

Property	Value	Reference
IUPAC Name	2,4-Dinitronaphthalen-1-ol	[4]
Common Name	Martius Yellow	[1][2]
CAS Number	605-69-6	[1]
Molecular Formula	C <sub>10</sub> H <sub>6</sub> N <sub>2</sub> O <sub>5</sub>	[1]
Molar Mass	234.17 g/mol	[1]
pKa	~2.12	
pH Transition Range	2.0 - 3.2	[3]
Color in Acidic Medium (pH < 2.0)	Colorless	[3]
Color in Basic Medium (pH > 3.2)	Yellow	[3]
Solubility	Sparingly soluble in water, soluble in ethanol	

## Experimental Protocols

### Preparation of 2,4-Dinitro-1-naphthol Indicator Solution

Materials:

- **2,4-Dinitro-1-naphthol** (Martius Yellow) powder
- Ethanol (95% or absolute)
- Distilled or deionized water

- Volumetric flask (100 mL)
- Analytical balance
- Spatula and weighing paper

Procedure:

- Accurately weigh 0.1 g of **2,4-Dinitro-1-naphthol** powder using an analytical balance.
- Transfer the powder to a 100 mL volumetric flask.
- Add approximately 50 mL of ethanol to the flask and swirl to dissolve the powder completely.
- Once dissolved, dilute the solution to the 100 mL mark with distilled or deionized water.
- Stopper the flask and invert it several times to ensure a homogenous solution.
- Store the indicator solution in a labeled, tightly sealed bottle, protected from light.

## Protocol for the Titration of a Weak Base with a Strong Acid

Objective: To determine the concentration of a weak base (e.g., ammonia) solution using a standardized strong acid (e.g., hydrochloric acid) and **2,4-Dinitro-1-naphthol** as the indicator.

Materials:

- Standardized strong acid solution (e.g., 0.1 M HCl)
- Weak base solution of unknown concentration (e.g., aqueous ammonia)
- **2,4-Dinitro-1-naphthol** indicator solution (0.1% in ethanol/water)
- Burette (50 mL)
- Pipette (25 mL) and pipette bulb
- Erlenmeyer flask (250 mL)

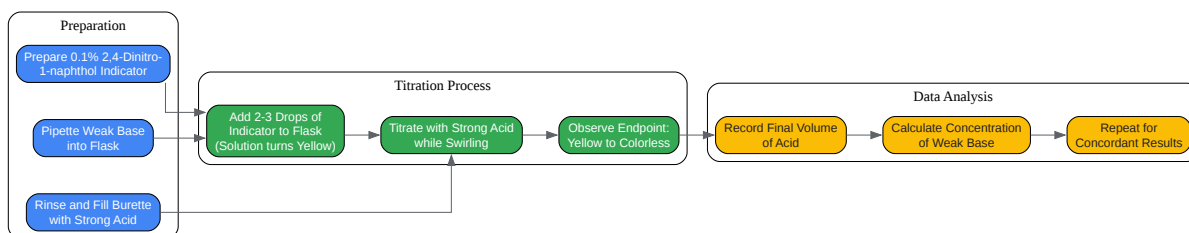
- Beakers
- Funnel
- Burette clamp and stand
- White tile or paper

Procedure:

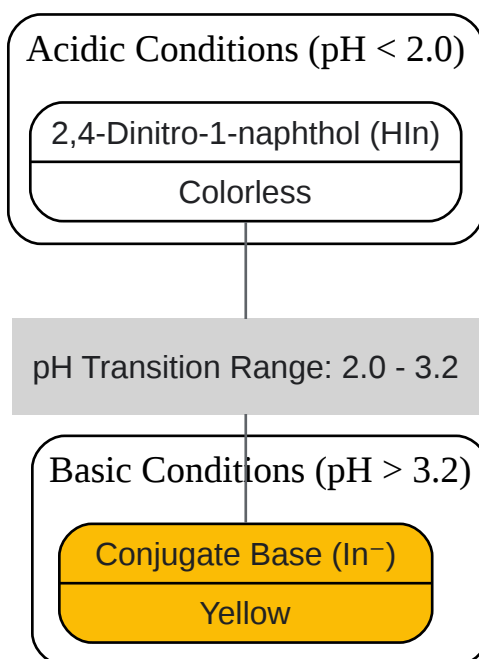
- Burette Preparation:
  - Rinse the burette twice with small portions of the standardized strong acid solution.
  - Fill the burette with the strong acid solution, ensuring the tip is free of air bubbles.
  - Record the initial volume of the acid in the burette to two decimal places.
- Analyte Preparation:
  - Pipette 25.00 mL of the weak base solution into a clean 250 mL Erlenmeyer flask.
  - Add 2-3 drops of the **2,4-Dinitro-1-naphthol** indicator solution to the flask. The solution should turn yellow.
- Titration:
  - Place the Erlenmeyer flask on a white tile under the burette to easily observe the color change.
  - Slowly add the strong acid from the burette to the weak base solution while constantly swirling the flask.
  - As the endpoint is approached, the yellow color will start to fade. Add the acid dropwise at this stage.
  - The endpoint is reached when the solution turns from yellow to colorless and the colorless state persists for at least 30 seconds.

- Record the final volume of the acid in the burette to two decimal places.
- Calculations:
  - Calculate the volume of strong acid used by subtracting the initial volume from the final volume.
  - Use the following formula to calculate the concentration of the weak base:  $M_{\text{base}} \times V_{\text{base}} = M_{\text{acid}} \times V_{\text{acid}}$  Where:
    - $M_{\text{base}}$  = Molarity of the base (unknown)
    - $V_{\text{base}}$  = Volume of the base (25.00 mL)
    - $M_{\text{acid}}$  = Molarity of the acid (known)
    - $V_{\text{acid}}$  = Volume of the acid used
- Repeat:
  - Repeat the titration at least two more times to ensure concordant results (volumes of acid used should be within  $\pm 0.1$  mL).
  - Calculate the average volume of the strong acid used from the concordant results for the final concentration calculation.

## Visualizations



### Color Transition of 2,4-Dinitro-1-naphthol



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Martius yellow - Wikipedia [en.wikipedia.org]
- 2. chemimpex.com [chemimpex.com]
- 3. Martius yellow (C. I. 10315), 5 g, CAS No. 605-69-6 | pH Indicators | Indicators and Dyes | Inorganic & Analytical Reagents | Chemicals | Carl ROTH - Austria [carlroth.com]
- 4. 2,4-Dinitro-1-naphthol | C<sub>10</sub>H<sub>6</sub>N<sub>2</sub>O<sub>5</sub> | CID 11802 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Using 2,4-Dinitro-1-naphthol as a pH indicator in titrations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147749#using-2-4-dinitro-1-naphthol-as-a-ph-indicator-in-titrations]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)